

Sinigrin Hydrate: Solubility, Application Notes, and Experimental Protocols

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Compound of Interest

Compound Name: Sinigrin hydrate

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Introduction

Sinigrin hydrate is a prominent glucosinolate found in cruciferous vegetables such as Brussels sprouts, broccoli, and the seeds of *Brassica nigra* (black mustard).[1] It is a precursor to allyl isothiocyanate (AITC), a compound with a range of studied biological activities, including anti-inflammatory, antibacterial, and anticancer effects.[1][2][3] This document provides detailed information on the solubility of **sinigrin hydrate** in various solvents, protocols for its preparation and use in experimental settings, and an overview of its known biological signaling pathways.

Data Presentation: Solubility of Sinigrin Hydrate

The solubility of **sinigrin hydrate** can vary depending on the solvent and the specific experimental conditions. The following table summarizes the available quantitative data for common laboratory solvents.

Solvent	Solubility	Molarity (approx.)	Notes
Dimethyl Sulfoxide (DMSO)	~30 mg/mL[4], 79 mg/mL	~75.5 mM, ~198.7 mM	Two different solubilities are reported. It is advisable to test the solubility for your specific lot of sinigrin hydrate.
Water	125 mg/mL[5]	~314.5 mM	High solubility in water.
Phosphate-Buffered Saline (PBS), pH 7.2	~1 mg/mL[4]	~2.5 mM	Significantly lower solubility in a buffered aqueous solution compared to pure water.
Ethanol	~30 mg/mL[4]	~75.5 mM	Soluble in ethanol.[4][6]
Dimethylformamide (DMF)	~30 mg/mL[4]	~75.5 mM	Soluble in DMF.[4]
Methanol	Soluble[6][7]	-	Quantitative data not readily available, but it is reported to be soluble.[6][7]

Experimental Protocols

Protocol for Preparation of a Sinigrin Hydrate Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **sinigrin hydrate** in DMSO.

Materials:

- **Sinigrin hydrate** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Inert gas (e.g., argon or nitrogen)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated micropipettes

Procedure:

- **Weighing:** Accurately weigh the desired amount of **sinigrin hydrate** in a sterile microcentrifuge tube. For a 1 mL of 10 mM stock solution, you will need approximately 3.98 mg of **sinigrin hydrate** (Molecular Weight: ~397.46 g/mol).
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to the tube containing the **sinigrin hydrate**.
- **Inert Gas Purge:** Briefly purge the headspace of the tube with an inert gas to minimize oxidation.[4]
- **Dissolution:** Tightly cap the tube and vortex thoroughly until the solid is completely dissolved. Gentle warming to 37°C and sonication can aid in dissolution if necessary.[5]
- **Storage:** Store the stock solution in aliquots at -20°C for up to one month or at -80°C for up to six months.[5] Avoid repeated freeze-thaw cycles.[5]

Protocol for Preparation of an Aqueous Solution of Sinigrin Hydrate

This protocol outlines the preparation of an aqueous solution of **sinigrin hydrate** for use in biological experiments where an organic solvent is not desirable.

Materials:

- **Sinigrin hydrate** (solid)
- Sterile, purified water or aqueous buffer (e.g., PBS)
- Sterile conical tubes or vials
- Vortex mixer
- Sterile filter (0.22 μm)

Procedure:

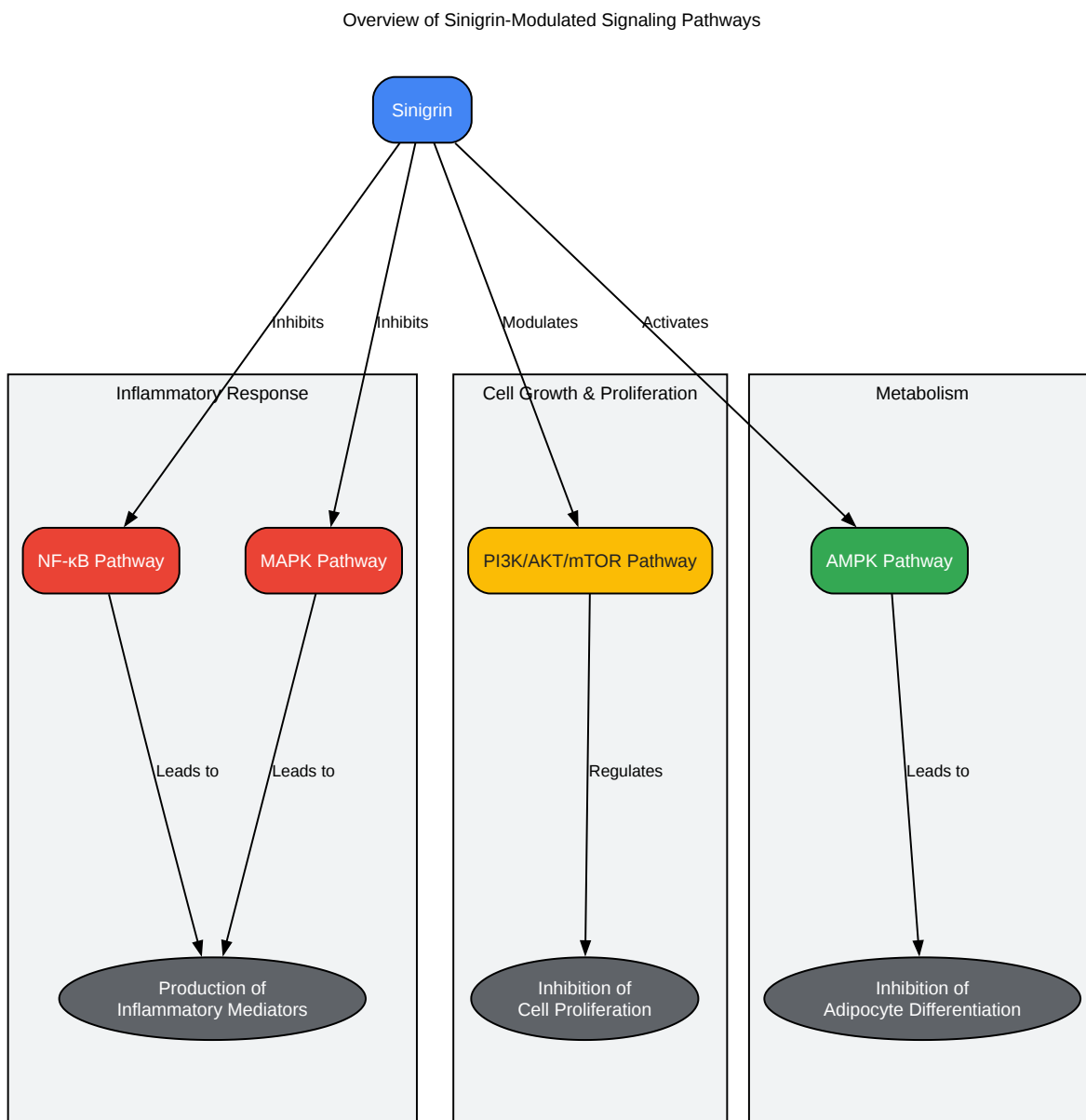
- **Weighing:** Weigh the required amount of **sinigrin hydrate** in a sterile conical tube.
- **Solvent Addition:** Add the desired volume of sterile water or buffer to the tube.
- **Dissolution:** Vortex the mixture until the **sinigrin hydrate** is fully dissolved.
- **Sterilization:** If required for cell culture or other sterile applications, filter-sterilize the solution using a 0.22 μm syringe filter.
- **Use and Storage:** It is recommended to use aqueous solutions of **sinigrin hydrate** on the same day they are prepared.^[4] Storage of aqueous solutions is not recommended for more than one day.^[4]

Mandatory Visualizations

Experimental Workflow for Sinigrin Hydrate Solution Preparation



Sinigrin and its Influence on Cellular Signaling Pathways



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Caption: Sinigrin's impact on key cellular signaling pathways.

Concluding Remarks

Sinigrin hydrate is a versatile compound with significant potential in various research fields. Understanding its solubility and proper handling is crucial for obtaining reliable and reproducible experimental results. The provided protocols and diagrams serve as a guide for researchers to effectively utilize **sinigrin hydrate** in their studies of its biological effects and potential therapeutic applications. It is always recommended to consult the specific product information sheet provided by the supplier for the most accurate and lot-specific data.

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